

# Personal protective equipment for handling Propyl pyrazole triol

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## Compound of Interest

Compound Name: *Propyl pyrazole triol*

Cat. No.: *B1677978*

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## Essential Safety and Handling Guide for Propyl Pyrazole Triol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Propyl Pyrazole Triol** (PPT) in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure the safe and effective use of this compound.

## Chemical and Toxicological Data

The following table summarizes key quantitative data for **Propyl Pyrazole Triol**.

Identifier	Value	Reference
Chemical Name	4,4',4''-(4-propyl-1H-pyrazole-1,3,5-triyl)tris-phenol	[1]
Synonyms	PPT, Propylpyrazole Triol	[1]
CAS Number	263717-53-9	[1]
Molecular Formula	C24H22N2O3	[2]
Molecular Weight	386.45 g/mol	[2]
Acute Toxicity	Subcutaneous TDLO: 12.5 µg/kg/5D (mouse)	[1]
Data: 4 mg/kg/4D intermittent (rat)	[1]	
Occupational Exposure Limits	No established occupational exposure limit values.	[3]

## Personal Protective Equipment (PPE) and Emergency Procedures

**Propyl Pyrazole Triol** is classified as a skin and eye irritant and may cause respiratory irritation.[1] Adherence to the following PPE and emergency protocols is mandatory.

### Required Personal Protective Equipment

- Eye Protection: Wear chemical safety goggles or glasses with side-shields.[3]
- Hand Protection: Use compatible, chemical-resistant gloves.[4]
- Skin and Body Protection: A lab coat or impervious clothing is required to prevent skin contact.[3]
- Respiratory Protection: In cases of brief exposure or low pollution, a respiratory filter device should be used. For intensive or longer exposure, a suitable respirator is necessary.[1][3]

## First Aid Measures

- In case of Inhalation: Move the individual to fresh air immediately. If breathing is difficult, administer cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation.[\[2\]](#)
- In case of Skin Contact: Thoroughly rinse the affected skin area with large amounts of water. Contaminated clothing and shoes should be removed, and a physician should be consulted.[\[2\]](#)
- In case of Eye Contact: Immediately flush the eyes with copious amounts of water, holding the eyelids apart to ensure thorough rinsing. Remove any contact lenses and seek prompt medical attention.[\[2\]](#)
- In case of Ingestion: If the person is conscious, wash out their mouth with water. Do not induce vomiting unless directed by medical personnel. Never give anything by mouth to an unconscious person and seek immediate medical attention.[\[2\]](#)

## Experimental Protocol for Handling Propyl Pyrazole Triol

The following step-by-step protocol outlines the safe handling of **Propyl Pyrazole Triol** from receipt to disposal.

### 1. Preparation and Engineering Controls:

- Ensure adequate ventilation in the work area. A chemical fume hood is recommended.[\[2\]](#)
- Locate and verify the functionality of the nearest safety shower and eye-wash station.[\[3\]](#)
- Prepare all necessary materials and equipment before handling the compound.

### 2. Handling and Use:

- Avoid the formation of dust and aerosols.[\[2\]](#)
- Weigh the compound in a ventilated enclosure.
- Avoid inhalation, and contact with eyes and skin.[\[2\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

### 3. Storage:

- Keep the container tightly sealed.[2]
- Store in a cool, well-ventilated area, away from direct sunlight and sources of ignition.[2]
- The recommended storage temperature for the powder is -20°C.[2]

#### 4. Accidental Release Measures:

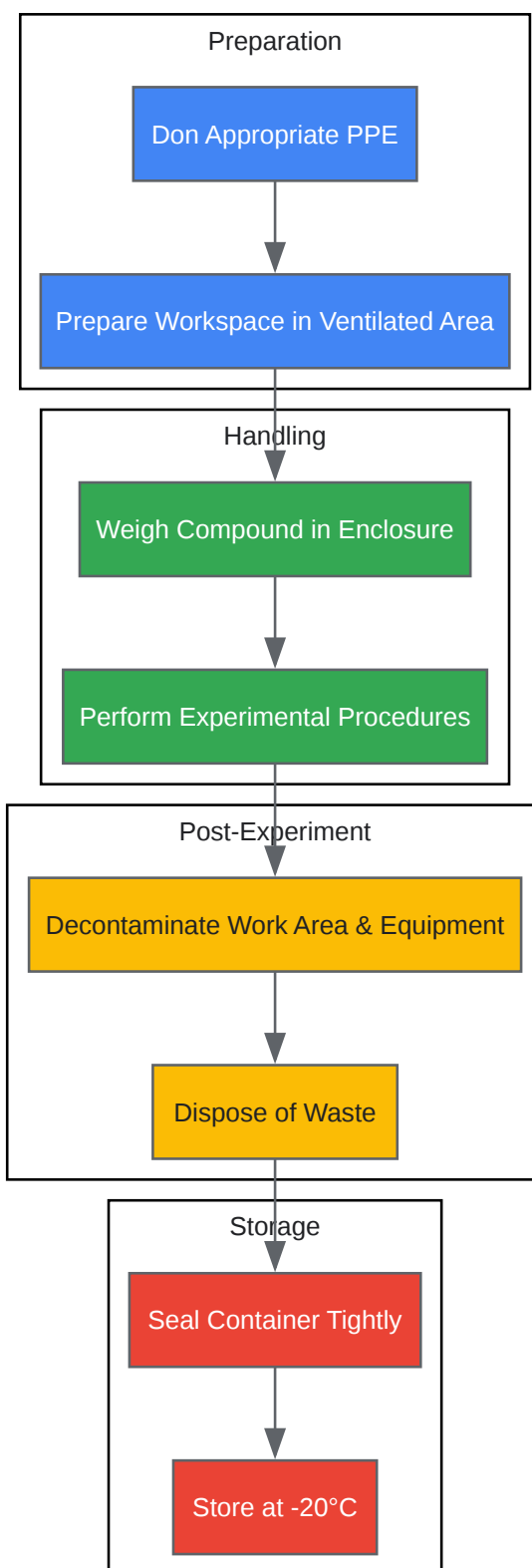
- Evacuate personnel to a safe area.
- Wear full personal protective equipment, including respiratory protection.[2]
- Prevent further leakage or spillage if it is safe to do so.
- For spills, absorb the solution with a liquid-binding material such as diatomite or universal binders.[2]
- Decontaminate surfaces by scrubbing with alcohol.[2]
- Collect the contaminated material into a suitable container for disposal.

#### 5. Disposal:

- Disposal of **Propyl Pyrazole Triol** and its containers must be in accordance with official regulations.[1]
- This material should not be disposed of with household garbage and should not be allowed to reach the sewage system.[1]

## Safe Handling Workflow

The following diagram illustrates the key procedural steps for the safe handling of **Propyl Pyrazole Triol** in the laboratory.



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Caption: Workflow for Safe Handling of **Propyl Pyrazole Triol**.

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## References

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